

Technical Guide: 1-(2-Methylcyclopropyl)ethan-1-amine Hydrochloride

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Compound of Interest

Compound Name: 1-(2-Methylcyclopropyl)ethan-1-amine

Cat. No.: B11821777

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Executive Summary & Chemical Identity

1-(2-Methylcyclopropyl)ethan-1-amine hydrochloride is a specialized aliphatic amine salt featuring a cyclopropane ring substituted with a methyl group and an ethylamine chain. In medicinal chemistry, this motif serves as a critical conformational restrictor and a bioisostere for acyclic alkyl chains (e.g., isobutylamine), often improving metabolic stability and potency in drug candidates.

The compound is notable for the cyclopropylamine (CPA) structural alert—a moiety known to act as a mechanism-based inhibitor (suicide substrate) for enzymes such as Monoamine Oxidase (MAO) and Cytochrome P450, driven by the ring strain (~27.5 kcal/mol) and potential for radical ring-opening.

Chemical Identification

Parameter	Detail
Chemical Name	1-(2-Methylcyclopropyl)ethan-1-amine hydrochloride
Parent Amine CAS	42302-92-1 (Generic connectivity)
Molecular Formula	C ₆ H ₁₃ N[1][2][3][4] · HCl
Molecular Weight	135.64 g/mol (Salt); 99.17 g/mol (Free Base)
Structural Features	Cyclopropane ring, -chiral amine, vicinal methyl substitution
Synonyms	-(2-Methylcyclopropyl)ethylamine HCl; 1-Amino-1-(2-methylcyclopropyl)ethane HCl

Physicochemical Profile

Understanding the physical properties is essential for accurate dosing and formulation. The hydrochloride salt significantly improves the stability and handling characteristics compared to the volatile free amine.

Property	Value / Description	Experimental Note
Physical State	White to off-white crystalline solid	Hygroscopic; store under desiccant.
Melting Point	145–155 °C (Typical for HCl salts)	Decomposes upon melting; avoid prolonged high heat.
Solubility	High in Water, Methanol, DMSO	Soluble >50 mg/mL in polar protic solvents.
pKa (Conjugate Acid)	~9.5 – 10.5	Basic amine; exists as cation at physiological pH.
Chirality	2 Stereocenters (Ring + Chain)	Product is often a mixture of diastereomers unless chirally synthesized.

Safety Data & Hazard Analysis (MSDS Core)

Signal Word:WARNING

This section synthesizes GHS classifications with specific toxicological insights relevant to cyclopropylamine derivatives.

GHS Classification

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[2\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[2\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[2\]](#)

Toxicological Mechanisms (The "Why")

Unlike simple aliphatic amines, this compound carries specific mechanistic risks:

- Enzyme Inhibition: The cyclopropylamine moiety can undergo single-electron transfer (SET) oxidation by flavin-dependent enzymes (e.g., MAO, LSD1), leading to ring opening and covalent modification of the enzyme active site.
- Ring Strain Release: Metabolic processing may generate reactive radical intermediates capable of alkylating cellular proteins.

Handling Decision Tree

The following workflow dictates the required Personal Protective Equipment (PPE) based on the scale of operation.

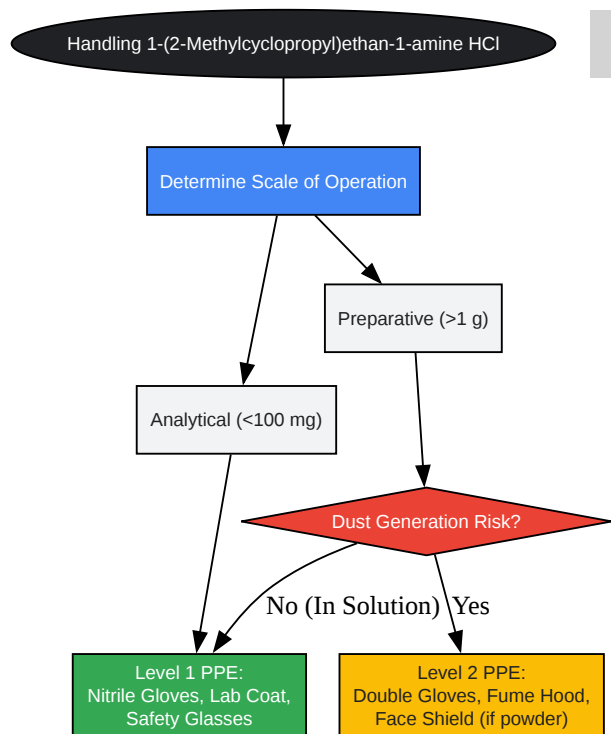


Figure 1: Risk-based PPE selection logic for handling cyclopropylamine salts.

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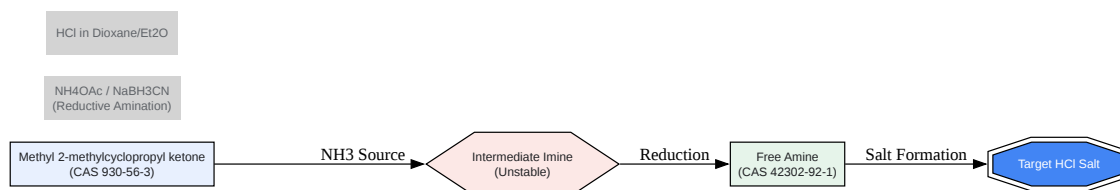
Synthesis & Manufacturing Context

For researchers requiring de novo synthesis or structural modification, the primary route involves the reductive amination of the corresponding ketone.

Synthetic Pathway

The precursor, 1-(2-methylcyclopropyl)ethan-1-one (CAS 930-56-3), is converted to the amine. The choice of reducing agent dictates the diastereoselectivity.

Figure 2: Synthetic route via reductive amination of the ketone precursor.



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Protocol: Reductive Amination (Bench Scale)

- Dissolution: Dissolve 1-(2-methylcyclopropyl)ethan-1-one (1.0 equiv) in dry Methanol.
- Imine Formation: Add Ammonium Acetate (10.0 equiv) and stir at room temperature for 1 hour under inert atmosphere ().
- Reduction: Cool to 0°C. Add Sodium Cyanoborohydride (, 1.5 equiv) portion-wise. Caution: Generates HCN gas if acidified; maintain basic pH.
- Workup: Quench with NaOH (1M). Extract with Dichloromethane (DCM).
- Salt Formation: Treat the dried organic layer with 4M HCl in Dioxane. Filter the precipitate.

Handling, Stability & Storage

Storage Conditions

- Temperature: 2–8°C (Refrigerate).

- Atmosphere: Hygroscopic. Store under Argon or Nitrogen.
- Incompatibility: Strong oxidizing agents (risk of N-oxide formation or ring cleavage) and acid chlorides (acylation).

Self-Validating Purity Check

Before using this compound in critical biological assays, validate integrity:

- ¹H NMR: Check for the disappearance of the ketone methyl singlet (~2.2 ppm) and appearance of the methine quartet (~3.0 ppm) adjacent to the amine.
- Appearance: If the white solid turns yellow or sticky, it indicates hydrolysis (hygroscopicity) or oxidation. Recrystallize from Ethanol/Ether.

Emergency Response Protocols

Scenario	Immediate Action	Medical Note
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.	Monitor for delayed pulmonary edema (amine irritation).
Skin Contact	Wash with soap and water for 15 mins. Remove contaminated clothing.	Amine salts can cause chemical burns if trapped under clothes.
Eye Contact	Rinse cautiously with water for 15 mins. Remove contact lenses.	Alkaline nature of amines can cause corneal damage.
Spill Cleanup	Dampen with water to prevent dust. Sweep up into a closed container.	Do not use acidic absorbents (exothermic reaction).

References

- PubChem. (2025).[2] 1-(2-Methylcyclopropyl)ethan-1-one (CAS 930-56-3).[1][2][5][6][7]
National Library of Medicine. Retrieved March 7, 2026, from [[Link](#)]

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